

N-(Chloroacetoxy)succinimide: A Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: **N-(Chloroacetoxy)succinimide**

Cat. No.: **B139724**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N-(Chloroacetoxy)succinimide is a valuable reagent in bioconjugation and drug development, primarily utilized for the introduction of a chloroacetyl group, a reactive handle for subsequent modifications such as peptide cyclization and the formation of covalent inhibitors. This guide provides a comprehensive overview of the safety precautions, handling procedures, and experimental considerations necessary for the safe and effective use of this compound in a laboratory setting. Due to its hazardous nature, strict adherence to the outlined safety protocols is imperative to minimize risks to personnel and the environment.

Chemical and Physical Properties

N-(Chloroacetoxy)succinimide is a white to off-white solid. Key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	References
CAS Number	27243-15-8	[1] [2] [3] [4]
Molecular Formula	C ₆ H ₆ CINO ₄	[1] [2] [4]
Molecular Weight	191.57 g/mol	[1] [2] [4]
Melting Point	109-110 °C	[1]
Boiling Point	277.3 °C (Predicted)	[1]
Density	1.52 g/cm ³ (Predicted)	[1]
Appearance	Off-white Solid	
Storage Temperature	2-8°C, under inert atmosphere	[1]

Safety and Hazard Information

N-(Chloroacetoxy)succinimide is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard information.

GHS Classification

Hazard Class	Hazard Category
Acute Toxicity, Oral	Category 4
Skin Corrosion/Irritation	Category 1B
Serious Eye Damage/Eye Irritation	Category 1

Hazard and Precautionary Statements

Type	Code	Statement
Signal Word	Danger	
Hazard Statements	H302	Harmful if swallowed.
H314		Causes severe skin burns and eye damage.
Precautionary Statements	P260	Do not breathe dust/fume/gas/mist/vapors/spray.
P264		Wash skin thoroughly after handling.
P270		Do not eat, drink or smoke when using this product.
P280		Wear protective gloves/protective clothing/ eye protection/ face protection.
P301 + P330 + P331		IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
P303 + P361 + P353		IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
P304 + P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

P310	Immediately call a POISON CENTER/doctor.
P363	Wash contaminated clothing before reuse.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Data sourced from multiple supplier safety data sheets.[\[2\]](#)

Toxicity Data

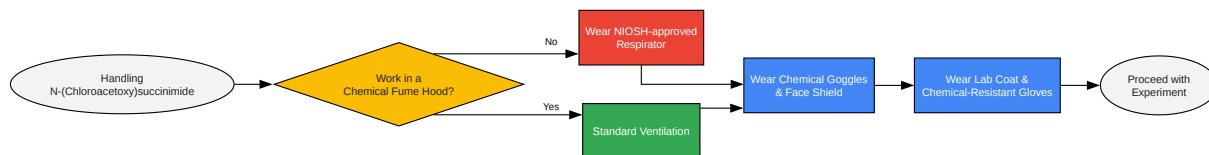
Specific quantitative toxicity data such as LD50 (oral, dermal) and LC50 (inhalation) values for **N-(Chloroacetoxy)succinimide** are not readily available in the public domain. In the absence of this data, this compound should be handled as a substance with significant acute toxicity and corrosive properties, as indicated by its GHS classification.

Safe Handling and Storage Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with handling **N-(Chloroacetoxy)succinimide** should be conducted to determine the appropriate PPE. The following are minimum recommendations:

- Eye and Face Protection: Chemical safety goggles and a face shield are required to protect against splashes and dust particles.
- Skin Protection: A lab coat, closed-toe shoes, and chemical-resistant gloves (e.g., nitrile) are mandatory. Gloves should be inspected before use and changed frequently, especially if contaminated.[\[5\]](#)
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhalation of dust. If a fume hood is not available, a

NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.



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Personal Protective Equipment Decision Workflow.

Engineering Controls

All weighing and handling of solid **N-(Chloroacetoxy)succinimide** should be performed in a chemical fume hood to minimize inhalation exposure. An eyewash station and a safety shower must be readily accessible in the immediate work area.[6]

Storage

Store **N-(Chloroacetoxy)succinimide** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials. Recommended storage temperature is between 2-8°C under an inert atmosphere.[1] Keep it locked up and out of the reach of unauthorized personnel.

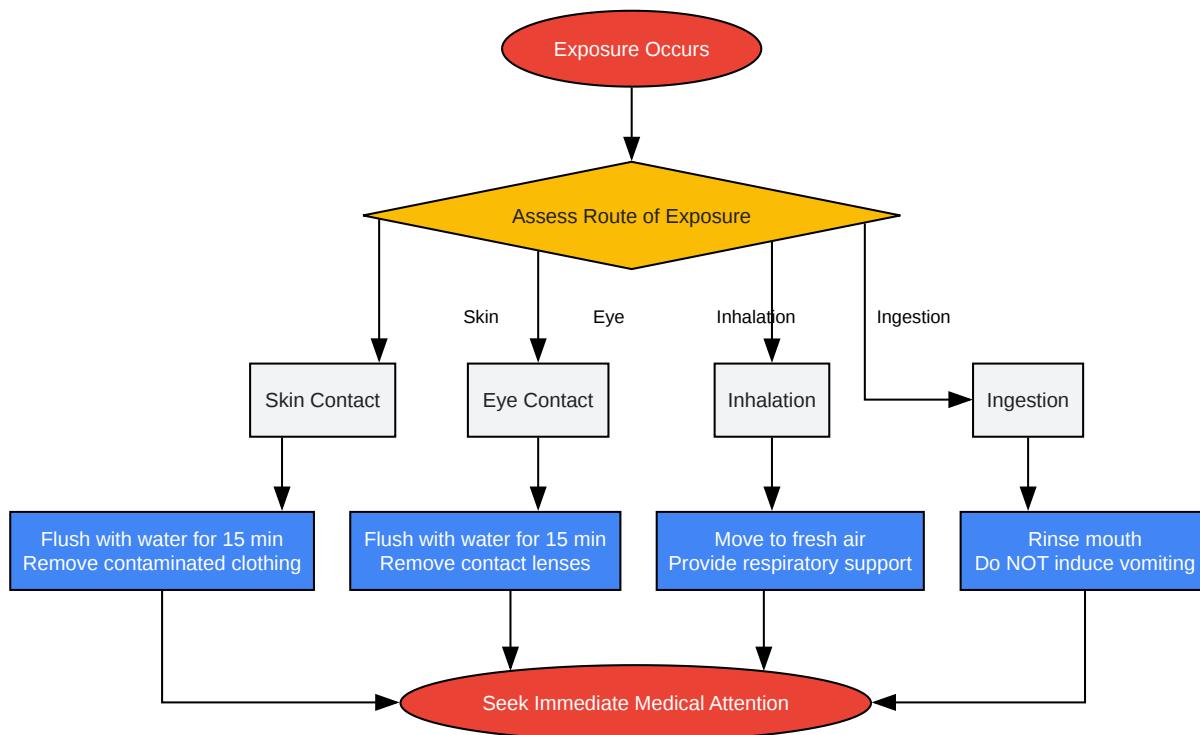
Emergency Procedures

First Aid Measures

Immediate medical attention is required in case of any exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[6]

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash contaminated clothing before reuse. Seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5]
- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.



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First Aid Response to Exposure.

Spills and Leaks

In case of a spill, evacuate the area immediately. Wear appropriate PPE, including respiratory protection, before attempting to clean up. For small spills of solid material, carefully sweep up and place in a sealed container for disposal. Avoid generating dust. For larger spills, follow your institution's hazardous material spill response procedures. Do not allow the material to enter drains or waterways.

Disposal Considerations

Dispose of **N-(Chloroacetoxy)succinimide** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of down the drain or in regular trash.

Experimental Protocols: General Methodologies

The following are generalized protocols for common applications of **N-(Chloroacetoxy)succinimide**. These should be adapted and optimized for specific research needs. All work should be performed in a chemical fume hood with appropriate PPE.

N-Terminal Chloroacetylation of Peptides

This protocol describes the addition of a chloroacetyl group to the N-terminus of a peptide.

- Peptide Preparation: Ensure the peptide is in a suitable buffer that does not contain primary amines (e.g., Tris). A recommended buffer is 50 mM sodium phosphate, pH 7.5.
- Reagent Preparation: Prepare a stock solution of **N-(Chloroacetoxy)succinimide** in an anhydrous, water-miscible organic solvent such as N,N-dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).
- Reaction: Add a 5-10 fold molar excess of the **N-(Chloroacetoxy)succinimide** stock solution to the peptide solution.
- Incubation: Allow the reaction to proceed at room temperature for 1-4 hours with gentle mixing.
- Monitoring: Monitor the reaction progress by reverse-phase high-performance liquid chromatography (RP-HPLC) or mass spectrometry.

- Quenching: Quench any unreacted **N-(Chloroacetoxy)succinimide** by adding a primary amine-containing buffer, such as Tris, to a final concentration of approximately 50 mM.
- Purification: Purify the chloroacetylated peptide using RP-HPLC.

Peptide Cyclization via Intramolecular Thioether Formation

This protocol is for the cyclization of a linear peptide containing an N-terminal chloroacetyl group and a downstream cysteine residue.

- Peptide Preparation: The starting material is the purified N-terminally chloroacetylated peptide containing a cysteine residue. The peptide should be dissolved in a buffer suitable for the cyclization reaction, typically a slightly basic buffer such as 50 mM sodium bicarbonate or ammonium bicarbonate, pH 8.0-8.5, to facilitate deprotonation of the cysteine thiol.
- Cyclization Reaction: The intramolecular reaction is typically spontaneous under these conditions. The deprotonated thiol of the cysteine side chain acts as a nucleophile, attacking the electrophilic carbon of the chloroacetyl group and displacing the chloride to form a stable thioether bond.
- Incubation: The reaction is usually carried out at room temperature and can take from a few hours to overnight.
- Monitoring: The progress of the cyclization can be monitored by RP-HPLC and mass spectrometry. A decrease in the mass corresponding to the linear peptide and the appearance of a new peak with the expected mass of the cyclized product indicates a successful reaction.
- Purification: The final cyclic peptide is purified from any remaining linear starting material and other impurities by RP-HPLC.

Conclusion

N-(Chloroacetoxy)succinimide is a potent reagent for chemical biology and drug discovery. Its hazardous nature necessitates a thorough understanding of its properties and strict

adherence to safety protocols. By following the guidelines outlined in this technical guide, researchers can safely and effectively utilize this compound to advance their scientific goals. Always consult your institution's safety office for specific guidance and regulations.

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